

"Herbicidal agent 2" spectrum of activity on weed species

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Compound of Interest

Compound Name: *Herbicidal agent 2*

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Technical Guide: Spectrum of Activity for Glyphosate

Audience: Researchers, scientists, and drug development professionals.

Introduction

Glyphosate (N-(phosphonomethyl)glycine) is a broad-spectrum, non-selective, systemic herbicide widely utilized in agriculture, horticulture, and industrial weed management.[1][2][3] Its efficacy extends to a vast array of annual and perennial grasses, broadleaf weeds, and sedges.[2] The herbicidal activity of glyphosate stems from its ability to be absorbed through the foliage and translocated to the plant's growing points, including roots and meristematic tissues, ensuring comprehensive plant mortality.[1] Plant death typically occurs within a timeframe of 4 to 20 days following application.

Mechanism of Action: Inhibition of the Shikimate Pathway

Glyphosate's primary mode of action is the competitive inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS). EPSPS is a crucial enzyme in the shikimate pathway, a metabolic route essential for the biosynthesis of the aromatic amino acids phenylalanine, tyrosine, and tryptophan in plants and some microorganisms. This pathway is absent in animals, which contributes to the selective toxicity of glyphosate.

By blocking the EPSPS enzyme, glyphosate prevents the synthesis of these vital amino acids, which are precursors for numerous essential plant compounds, including proteins, auxins, phytoalexins, and lignin. This inhibition leads to a systemic failure in plant growth and development, ultimately resulting in plant death.



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Figure 1: Mechanism of action of glyphosate via inhibition of the EPSPS enzyme in the shikimate pathway.

Spectrum of Activity: Quantitative Data

The efficacy of glyphosate is dependent on the weed species, their growth stage at the time of application, and the application rate. Smaller, actively growing weeds are generally more susceptible. The following tables summarize the quantitative data on the spectrum of activity of glyphosate against various weed species.

Table 1: Glyphosate Efficacy (ED50 and ED90) on Selected Weed Species at Different Growth Stages

Weed Species	Growth Stage	ED50 (kg ae ha-1)	ED90 (kg ae ha-1)
Anoda cristata (Crested Anoda)	Stage 1	0.12	1.11
Stage 2	0.25	2.15	
Stage 3	0.41	3.53	
Chenopodium album (Common Lambsquarters)	Stage 1	0.08	0.70
Stage 2	0.11	0.99	
Stage 3	0.16	1.35	
Digitaria sanguinalis (Large Crabgrass)	Stage 1	0.09	0.79
Stage 2	0.13	1.17	
Stage 3	0.20	1.70	
Eleusine indica (Goosegrass)	Stage 1	0.01	0.09
Stage 2	0.04	0.38	
Stage 3	0.08	0.69	
Portulaca oleracea (Common Purslane)	Stage 1	0.18	0.61
Stage 2	0.28	0.94	
Stage 3	0.39	1.32	

Data adapted from a study on the response of annual weeds to glyphosate. ED50 and ED90 represent the effective dose required to achieve 50% and 90% control, respectively. "ae" stands for acid equivalent.

Table 2: Percent Control of Various Weed Species with Glyphosate

Weed Species	Glyphosate Rate (g ae ha-1)	Percent Control (%)
Chenopodium album (Common Lambsquarters)	1120	90 - 94
Amaranthus rudis (Common Waterhemp)	840	94 - 100
Ambrosia trifida (Giant Ragweed)	840	94 - 100
Setaria faberi (Giant Foxtail)	840	94 - 100
Abutilon theophrasti (Velvetleaf)	1120	90 - 94

Data adapted from a study on summer annual weed control with 2,4-D and glyphosate.

Table 3: Recommended Application Rates of Glyphosate for Control of Various Weed Species

Weed Species	Application Rate (L/ha)
Grasses	
Barley grass	1
Browntop	3
Paspalum	4-6
Prairie Grass	1.5
Broadleaf Weeds	
Californian Thistle	4
Cleavers	1.5
Dock	4-9
Ragwort	6

These are general recommended rates and may vary based on product formulation and environmental conditions.

Experimental Protocols

The evaluation of a herbicide's spectrum of activity is typically conducted through a combination of greenhouse bioassays and field trials.

Greenhouse Bioassay for Dose-Response Assessment

This protocol outlines a whole-plant bioassay to determine the dose-response of various weed species to glyphosate.

1. Seed Collection and Preparation:

- Collect mature seeds from at least 10-30 representative plants of the target weed species from a location with no prior herbicide exposure.
- Store seeds in labeled paper bags at low temperatures until use.
- If necessary, employ dormancy-breaking techniques specific to the weed species (e.g., stratification, scarification).

2. Plant Cultivation:

- Sow seeds in trays filled with a standard potting mix.
- Once seedlings reach the 2-3 leaf stage, transplant them into individual pots (e.g., 10 cm diameter).
- Grow plants in a greenhouse under controlled conditions (e.g., 25/18°C day/night temperature, 16-hour photoperiod).

3. Herbicide Application:

- Prepare a stock solution of glyphosate and create a series of dilutions to achieve a range of application rates (e.g., 0, 0.25x, 0.5x, 1x, 2x, 4x of the recommended field rate).

- Apply the herbicide treatments to the plants at a specific growth stage using a precision bench sprayer to ensure uniform coverage.
- Include an untreated control group for comparison.

4. Data Collection and Analysis:

- Visually assess plant injury (e.g., chlorosis, necrosis, stunting) at regular intervals (e.g., 7, 14, and 21 days after treatment) using a 0-100% scale (0 = no injury, 100 = complete death).
- At the end of the experiment (e.g., 21 days after treatment), harvest the above-ground biomass, dry it in an oven at 60-70°C to a constant weight, and record the dry weight.
- Analyze the data using non-linear regression to fit a dose-response curve (e.g., a four-parameter log-logistic model).
- From the dose-response curve, calculate the ED50 and ED90 values.

Field Trial for Efficacy Evaluation

Field trials are essential to evaluate herbicide performance under real-world environmental conditions.

1. Site Selection and Trial Design:

- Select a field site with a natural and uniform infestation of the target weed species.
- The experimental design should be a randomized complete block design with at least three to four replications.
- Plot sizes should be adequate to minimize spray drift between plots (e.g., 2 x 10 m).

2. Treatment Application:

- Apply glyphosate at different rates, including the proposed label rate, half the label rate, and double the label rate, to test for both efficacy and crop safety if applicable.
- Include a reference herbicide and an untreated control in the trial.

- Apply treatments using a calibrated backpack or bicycle sprayer.

3. Data Collection:

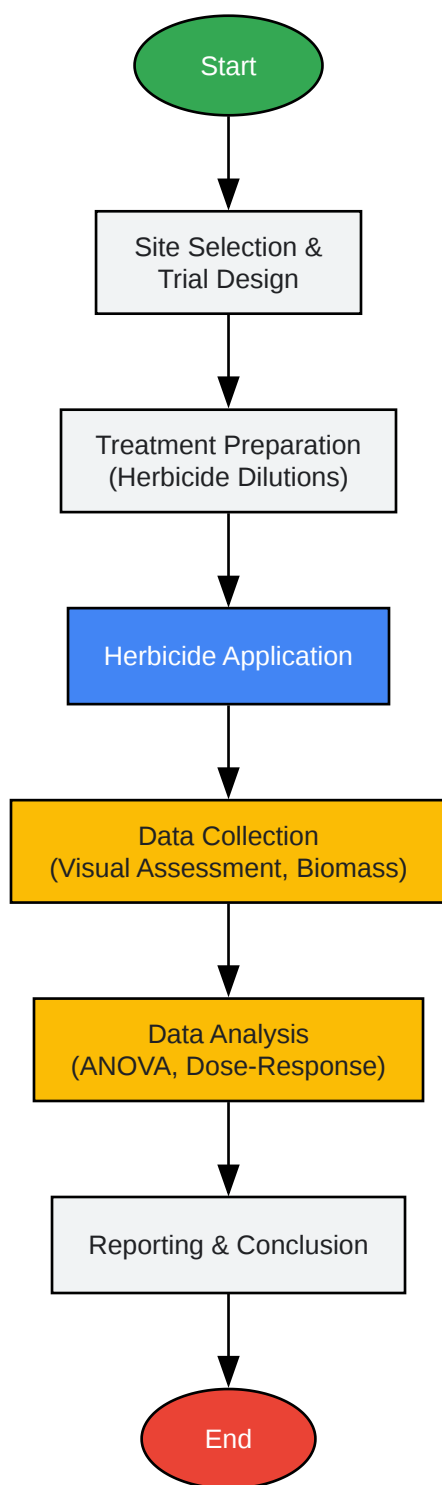
- Record environmental conditions at the time of application (temperature, humidity, wind speed).
- Assess weed control visually on a percentage scale at regular intervals after application.
- At a specified time point, collect weed biomass from a defined area (e.g., a 1m² quadrat) within each plot for quantitative assessment.

4. Data Analysis:

- Analyze the visual assessment and biomass data using Analysis of Variance (ANOVA) to determine significant differences between treatments.
- If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare individual treatments.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for conducting a herbicide efficacy trial.



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Figure 2: Generalized experimental workflow for a herbicide efficacy trial.

Conclusion

Glyphosate is a highly effective, broad-spectrum herbicide that controls a wide range of weed species by inhibiting the EPSPS enzyme in the shikimate pathway. Its efficacy is influenced by the target weed species, their growth stage, and the application rate. The provided quantitative data and experimental protocols serve as a technical resource for researchers and scientists involved in the study and development of herbicidal agents.

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References

- 1. Tips for maximizing glyphosate activity - MSU Extension [canr.msu.edu]
- 2. joegardener.com [joegardener.com]
- 3. researchgate.net [researchgate.net]
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